

An In-depth Technical Guide to N-Benzyloxycarbonyl-glycine (N-Cbz-glycine)

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Compound of Interest

Compound Name: *N-Benzyl-N-Cbz-glycine*

Cat. No.: *B1676983*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-Benzyloxycarbonyl-glycine (N-Cbz-glycine), a critical building block in peptide synthesis and various applications within drug development and biochemical research. This document details its chemical identity, spectral properties, and a standard synthesis protocol.

Chemical Identity and Properties

N-Cbz-glycine is a derivative of the amino acid glycine where the amino group is protected by a benzyloxycarbonyl (Cbz or Z) group. This protection is vital in peptide synthesis to prevent unwanted side reactions.

Identifier	Value
Compound Name	N-Benzyloxycarbonyl-glycine
Synonyms	N-Cbz-glycine, Z-Gly-OH, Carbobenzoxyglycine
CAS Number	1138-80-3[1][2]
Molecular Formula	C ₁₀ H ₁₁ NO ₄ [1][2]
Molecular Weight	209.20 g/mol [1][3]
Appearance	White crystalline powder[1]
Solubility	Soluble in methanol, insoluble in water.[4]

Spectral Data

The following tables summarize the key spectral data for N-Cbz-glycine, providing essential information for its characterization.

¹H NMR Spectral Data

The ¹H NMR spectrum provides information on the hydrogen atoms in the molecule.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
12.6	s	1H	-COOH
7.58	t, J=6.2 Hz	1H	-NH
7.37 - 7.32	m	5H	Aromatic (C ₆ H ₅)
5.047	s	2H	-CH ₂ - (benzyl)
3.684	d, J=6.2 Hz	2H	-CH ₂ - (glycine)
Solvent: DMSO-d ₆ , Frequency: 400 MHz[5]			

¹³C NMR Spectral Data

The ¹³C NMR spectrum provides information on the carbon skeleton of the molecule.

Chemical Shift (ppm)	Assignment
171.5	C=O (acid)
156.8	C=O (carbamate)
137.2	C (aromatic, quaternary)
128.5	CH (aromatic)
127.9	CH (aromatic)
127.8	CH (aromatic)
65.7	-CH ₂ - (benzyl)
43.5	-CH ₂ - (glycine)
Solvent: Not specified in the available public data.	

Mass Spectrometry Data

Mass spectrometry provides information on the mass-to-charge ratio of the molecule and its fragments.

m/z	Relative Intensity (%)	Fragment
209	1.7	[M] ⁺
108	100.0	[C ₇ H ₈ O] ⁺
107	67.7	[C ₇ H ₇ O] ⁺
91	46.1	[C ₇ H ₇] ⁺
79	99.8	[C ₆ H ₇] ⁺
77	50.2	[C ₆ H ₅] ⁺
Method: Electron Ionization (EI)[5]		

Experimental Protocols

Synthesis of N-Cbz-glycine

This protocol describes a common method for the synthesis of N-Cbz-glycine from glycine and benzyl chloroformate.

Materials:

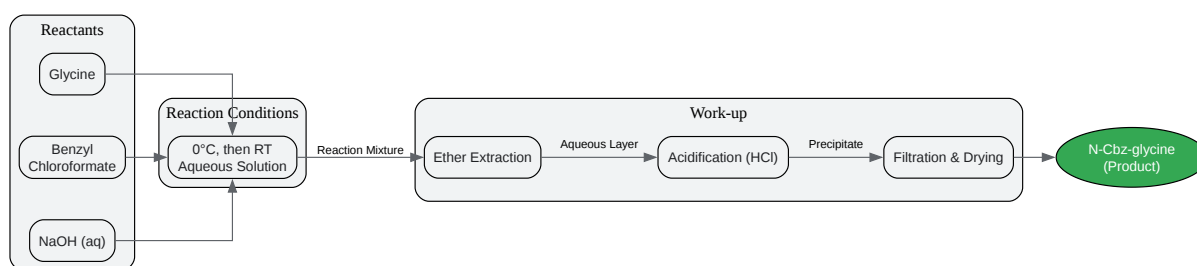
- Glycine
- 2 M Sodium hydroxide (NaOH) solution
- Benzyl chloroformate (Cbz-Cl)
- 4 M Sodium hydroxide (NaOH) solution
- Diethyl ether
- Concentrated hydrochloric acid (HCl)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- Dissolve glycine (0.1 mol) in 50 mL of 2 M aqueous sodium hydroxide solution.
- Cool the solution to 0°C in an ice bath.
- Simultaneously add benzyl chloroformate (1.2 equivalents) and 25 mL of 4 M aqueous sodium hydroxide solution dropwise to the glycine solution over a period of 30 minutes, maintaining the temperature at 0°C.
- Stir the mixture for an additional 10 minutes at 0°C, then allow it to warm to room temperature.
- Extract the aqueous solution twice with diethyl ether to remove any unreacted benzyl chloroformate.
- Acidify the aqueous layer to a pH of 1 with concentrated hydrochloric acid.
- A precipitate of N-Cbz-glycine will form. Filter the precipitate, wash it with a small amount of cold water, and dry it to obtain the final product.

Mandatory Visualizations

The following diagrams illustrate key aspects of the synthesis and structure of N-Cbz-glycine.



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Caption: Workflow for the synthesis of N-Cbz-glycine.

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References

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